

An In-depth Technical Guide to 3-(Trimethylsilyl)propionic Acid: Structure and Synthesis

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Compound of Interest

Compound Name: 3-(Trimethylsilyl)propionic acid

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This technical guide provides a comprehensive overview of **3-(Trimethylsilyl)propionic acid** (TMSP), a key organosilicon compound. It is widely utilized as an internal reference standard in Nuclear Magnetic Resonance (NMR) spectroscopy, particularly for aqueous solutions. This document details its chemical structure, physicochemical properties, and established synthesis methodologies.

Chemical Structure and Properties

3-(Trimethylsilyl)propionic acid is a carboxylic acid distinguished by a trimethylsilyl group at the 3-position.^[1] This unique structure confers its utility in various scientific applications. The IUPAC name for this compound is 3-(trimethylsilyl)propanoic acid.^{[1][2]}

The presence of the trimethylsilyl group provides a strong, sharp signal in ¹H NMR spectra that is well-isolated from the signals of many organic molecules, making its deuterated sodium salt form an excellent water-soluble standard.^{[2][3]}

Physicochemical and Spectroscopic Data

Key quantitative data for **3-(Trimethylsilyl)propionic acid** and its common deuterated sodium salt are summarized in the tables below.

Identifier	Value	Reference
IUPAC Name	3-(trimethylsilyl)propanoic acid	[1][2]
CAS Number	5683-30-7	[1]
Molecular Formula	C ₆ H ₁₄ O ₂ Si	[1][2][4][5]
Molecular Weight	146.26 g/mol	[1][2][4][5]
Appearance	Colorless liquid	[2]

Compound	Molecular Formula	Molecular Weight	CAS Number
Sodium 3-(trimethylsilyl)propionate	C ₆ H ₁₃ NaO ₂ Si	168.24 g/mol	37013-20-0
Sodium 3-(trimethylsilyl)propionate-d ₄	C ₆ H ₉ D ₄ NaO ₂ Si	172.27 g/mol	24493-21-8[6][7][8]

Spectroscopic Data	Description	Source
¹ H NMR	Spectrum available for the sodium salt.	ChemicalBook[9]
¹³ C NMR	Spectrum available for the acid form in CDCl ₃ .	SpectraBase[4]
Mass Spectrometry	GC-MS and LC-MS data available.	PubChem[1]
IR Spectroscopy	IR spectrum available for the sodium salt.	ChemicalBook[10]

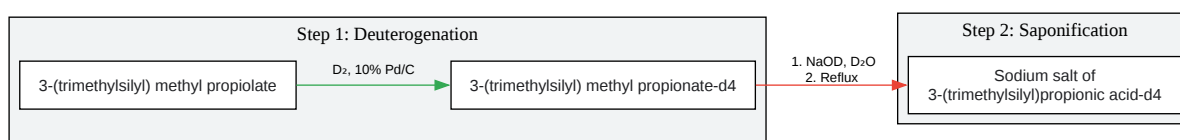
Synthesis of 3-(Trimethylsilyl)propionic Acid

The synthesis of **3-(trimethylsilyl)propionic acid** and its derivatives is well-documented. A primary route involves the hydrogenation or deuteration of a trimethylsilyl propionate

intermediate. This intermediate is typically prepared by reacting a lower alkyl propiolate with chlorotrimethylsilane.[3]

A common and illustrative synthesis is that of the deuterated sodium salt, which is highly valuable for NMR applications. This process is generally carried out in two main stages:

- **Formation of the Ester Intermediate:** 3-(trimethylsilyl) methyl propiolate is deuterogenated to form 3-(trimethylsilyl) methyl propionate-d₄.
- **Saponification:** The resulting ester is then saponified using a deuterated base to yield the final sodium salt of **3-(trimethylsilyl)propionic acid-d₄**.



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Synthesis of deuterated TMSP sodium salt.

Experimental Protocols

The following section provides a detailed experimental protocol adapted from the synthesis of the deuterated sodium salt of **3-(trimethylsilyl)propionic acid**. [3]

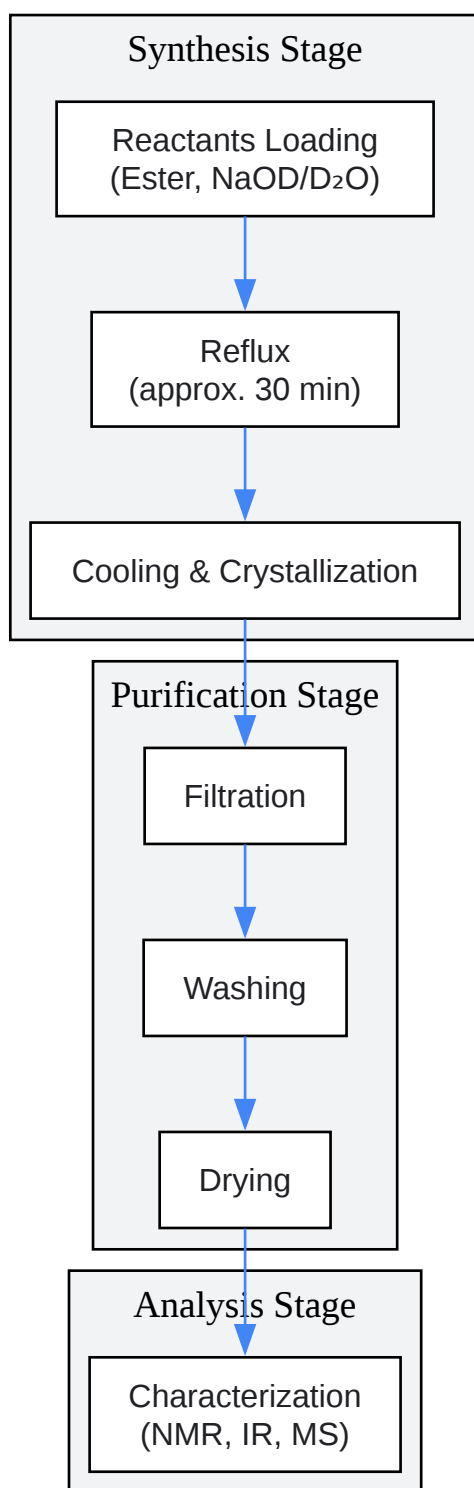
Step A: Preparation of 3-(trimethylsilyl) methyl propionate-d₄

- **Apparatus Setup:** Place 310 g of 3-(trimethylsilyl) methyl propiolate into a suitable hydrogenation bottle.
- **Inert Atmosphere:** Flush the headspace of the liquid with nitrogen gas.

- **Catalyst Addition:** Carefully add approximately 0.5 g of 10% palladium on carbon to the solution.
- **Deuteration:** Connect the bottle to a Parr apparatus and carry out the deuteration reaction until the desired amount of deuterium gas is absorbed.
- **Purification:** Upon completion, filter the product to remove the catalyst. The crude product is then purified by vacuum distillation.

Step B: Preparation of the Sodium Salt of 3-(trimethylsilyl)propionic acid-d₄

- **Apparatus Setup:** Equip a 2-liter, round-bottomed flask with a magnetic stirrer, dropping funnel, condenser, drying tube, and heating mantle.
- **Base Preparation:** Add 650 ml of deuterium oxide (D₂O) to the flask. Carefully add 45 g of sodium metal in portions to form an approximately 10% sodium deuterioxide (NaOD) solution.
- **Addition of Ester:** Begin stirring the NaOD solution and add 275 g (1.7 mole) of 3-(trimethylsilyl) methyl propionate-d₄ from Step A at a fast, dropwise rate.
- **Reaction:** After the addition is complete, heat the reaction mixture to reflux for approximately 30 minutes.
- **Cooling:** Slowly cool the mixture while continuing to stir, allowing the product to crystallize.
- **Isolation:** Isolate the resulting solid product.



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General workflow for synthesis and purification.

Safety Information

3-(Trimethylsilyl)propionic acid and its derivatives should be handled with care. The acid form is a combustible liquid and may cause skin and serious eye irritation.[11] It may also cause respiratory irritation.[12] Appropriate personal protective equipment (PPE), including safety goggles and gloves, should be worn when handling these chemicals. All procedures should be conducted in a well-ventilated fume hood.[11]

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